

UDP- β -D-Glucose sodium salt structure and function

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Compound of Interest

Compound Name: UDP- β -D-Glucose (sodium salt)

CAS No.: 7333-33-7

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Technical Monograph: UDP- β -D-Glucose Sodium Salt

From Structural Dynamics to Therapeutic Targeting Executive Summary

This technical guide provides a comprehensive analysis of **UDP- β -D-Glucose (sodium salt)**, a nucleotide sugar analogue and potent purinergic receptor agonist. While the endogenous metabolic substrate is predominantly the α -anomer (UDP- α -D-Glucose), the β -anomer discussed here serves as a critical pharmacological tool for interrogating the P2Y₁₄ receptor axis and investigating nucleotide sugar signaling independent of classical glycosyltransferase metabolism. This guide covers physicochemical stability, P2Y₁₄ signal transduction, and validated experimental protocols for researchers in immunology and drug discovery.

Structural Characterization & Physicochemical Properties[1]

The sodium salt formulation of UDP- β -D-Glucose is engineered for solubility and stability in aqueous buffers, overcoming the rapid hydrolysis inherent to the free acid forms of nucleotide sugars.

1.1 Chemical Identity^[1]^[2]

- IUPAC Name: Uridine 5'-(trihydrogen diphosphate), P'- β -D-glucopyranosyl ester, disodium salt.
- Molecular Formula:

^[1]^[2]

- Stereochemistry: The critical distinction lies in the anomeric carbon (C1) of the glucose moiety. In the β -anomer, the glycosidic linkage to the diphosphate is in the equatorial position (relative to the pyranose ring), unlike the axial orientation found in the metabolic substrate UDP- α -D-Glucose.

1.2 Stability & Handling (The Sodium Salt Advantage)

The sodium salt form neutralizes the acidity of the pyrophosphate bridge, preventing acid-catalyzed hydrolysis of the glycosidic bond.

Parameter	Specification	Causality/Rationale
Solubility	>10 mg/mL in PBS (pH 7.[1] [2]2)	Ionic interactions of with phosphate groups enhance hydration shell formation.
Hygroscopicity	High	The salt readily absorbs atmospheric water; strict anhydrous storage is required to prevent hydrolysis.
pH Stability	Optimal: 7.0 – 8.5	Acidic pH (<6.0) promotes protonation of the phosphate oxygen, making it a better leaving group and cleaving the sugar.
Storage	-20°C (Desiccated)	Prevents spontaneous degradation. Solutions should be aliquoted to avoid freeze- thaw cycles.

Pharmacological Function: The P2Y14 Receptor Axis

While UDP- α -D-Glucose is the canonical donor for glycosyltransferases (Leloir pathway), UDP- β -D-Glucose is a high-affinity agonist for the P2Y14 receptor (GPR105), a G-protein coupled receptor (GPCR) expressed on neutrophils, glial cells, and epithelial cells.

2.1 Mechanism of Action

P2Y14 is uniquely coupled to the

subfamily of G-proteins. Binding of UDP- β -D-Glucose triggers a cascade distinct from the -coupled P2Y receptors (e.g., P2Y2).

- **Ligand Binding:** UDP- β -D-Glucose binds the transmembrane pocket of P2Y14.

- G-Protein Dissociation:

heterotrimer dissociates;

inhibits Adenylyl Cyclase (AC).

- Downstream Effectors:

- cAMP Inhibition: Reduced cAMP levels lower PKA activity.

- MAPK Activation: The

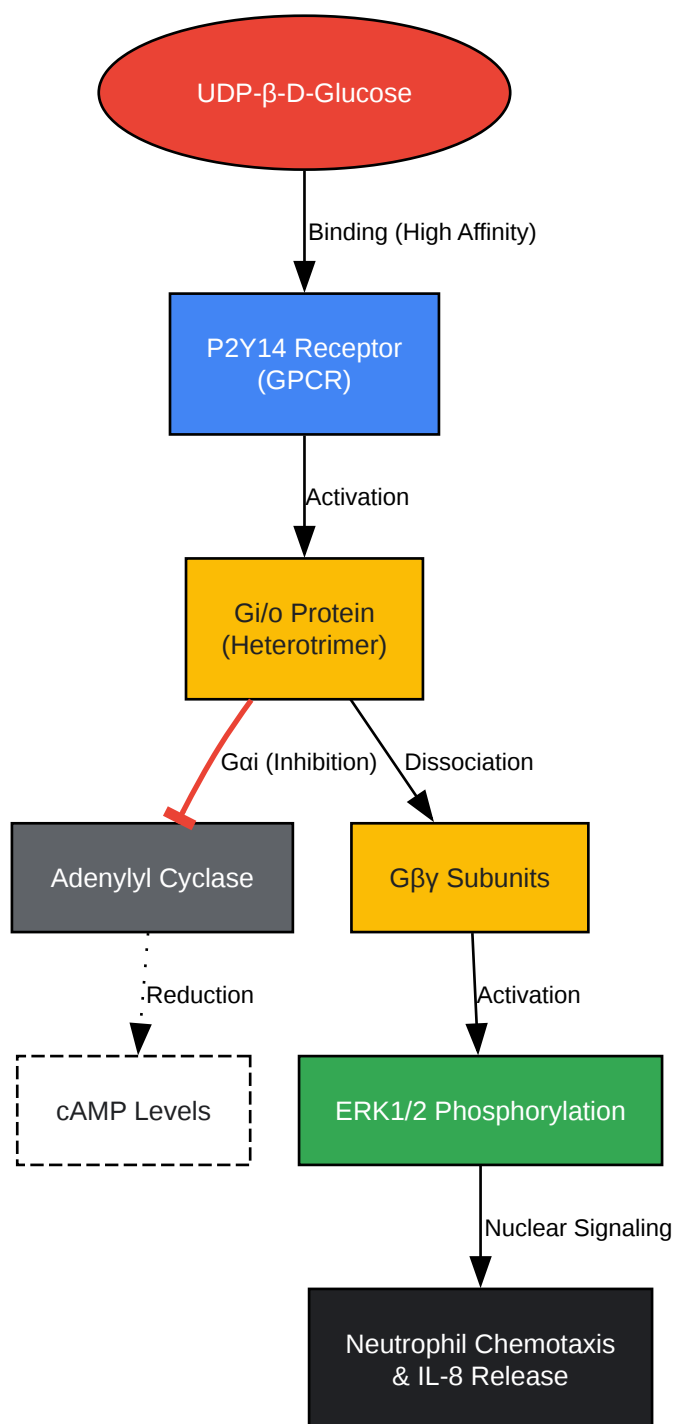
subunits activate ERK1/2, driving chemotaxis and cytokine release (e.g., IL-8).

- Calcium Mobilization: In specific immune subsets (e.g., neutrophils), P2Y14 activation induces intracellular

release, promoting migration.

2.2 Visualization: P2Y14 Signaling Cascade

The following diagram illustrates the signal transduction pathway activated by UDP- β -D-Glucose.



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Figure 1: P2Y14 Signal Transduction.[3] UDP-β-D-Glucose activates Gi-coupled pathways, inhibiting cAMP and driving immune cell migration via ERK1/2.

Experimental Protocols

3.1 Reconstitution and Storage Protocol

Objective: Prepare a stable stock solution of UDP- β -D-Glucose sodium salt for cell-based assays.

- **Equilibration:** Allow the lyophilized vial to reach room temperature (20-25°C) before opening. Rationale: Opening a cold vial causes condensation, introducing moisture that degrades the pyrophosphate bond.
- **Solvent Selection:** Dissolve to 10 mM in sterile, nuclease-free water or PBS (pH 7.4). Avoid Tris buffers if downstream assays are sensitive to primary amines.
- **Aliquoting:** Immediately dispense into single-use aliquots (e.g., 20 μ L) in low-binding tubes.
- **Freezing:** Snap-freeze in liquid nitrogen and store at -80°C. Note: Stability is >6 months at -80°C, but <24 hours at 4°C.

3.2 Coupled Enzymatic Assay (UDP-Glo™ Method)

While UDP- β -D-Glucose is primarily a receptor agonist, researchers often compare it against the α -anomer in glycosyltransferase (GT) assays to determine stereospecificity. The following protocol utilizes a luciferase-coupled detection system to measure UDP release.

Principle: GT transfers glucose to an acceptor

UDP is released

UDP converted to ATP

Luciferase generates light.[4][5]

Workflow:

- **Reaction Setup:**
 - Mix Purified GT (10-50 ng) + Acceptor Substrate + UDP- β -D-Glucose (Donor) in GT Buffer (20 mM HEPES pH 7.5, 5 mM).

- Control: Run a parallel reaction with UDP- α -D-Glucose (Positive Control).
- Incubation: Incubate at 37°C for 30–60 minutes.
- Detection:
 - Add UDP-Detection Reagent (1:1 ratio to reaction volume).[6]
 - This reagent contains UDP-converting enzyme and Luciferase/Luciferin.[5]
- Measurement: Incubate 60 minutes at Room Temp. Read luminescence (RLU) on a plate reader.
- Interpretation: High RLU indicates the enzyme accepts the β -anomer; low RLU (background) indicates strict specificity for the α -anomer.

Therapeutic Frontiers

The structural stability and signaling potency of UDP- β -D-Glucose sodium salt drive its utility in two key therapeutic areas:

- Immuno-Modulation (Asthma & Inflammation): P2Y14 is highly expressed in airway epithelial cells. Agonism by UDP-Glucose (released during cell damage) triggers IL-8 release and neutrophil recruitment. Antagonists modeled on the UDP-glucose scaffold are currently in development to block this "danger signal" in severe asthma.
- Metabolic Engineering: Understanding the stereochemical tolerance of glycosyltransferases (using β vs α variants) allows for the engineering of enzymes capable of synthesizing novel proteoglycans or "unnatural" sugar linkages for drug delivery vectors.

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